

An In-depth Technical Guide to the Spectroscopic Data of α -Terpinyl Acetate

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Compound of Interest

Compound Name: *alpha-Terpinyl acetate*

CAS No.: 8007-35-0

Cat. No.: B10798854

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Introduction

Alpha-terpinyl acetate (α -terpinyl acetate) is a naturally occurring monoterpene ester found in a variety of essential oils, including cardamom, pine, and lavender. It is widely used in the fragrance and flavor industries for its pleasant, herbaceous, and floral aroma. In the context of pharmaceutical and scientific research, a thorough understanding of its spectroscopic properties is crucial for its identification, quantification, and quality control. This guide provides a comprehensive overview of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for α -terpinyl acetate.

Chemical Structure and Properties:

- IUPAC Name: 2-(4-methylcyclohex-3-en-1-yl)propan-2-yl acetate[1]
- Molecular Formula: C₁₂H₂₀O₂[1]
- Molecular Weight: 196.29 g/mol [1]

- CAS Number: 80-26-2[1]

Spectroscopic Data

The following sections present the key spectroscopic data for α -terpinyl acetate in a structured format to facilitate analysis and comparison.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique that provides detailed information about the molecular structure of a compound.

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~5.35	br s	1H	=CH
~1.98	s	3H	O=C-CH ₃
~1.95-2.05	m	2H	CH ₂
~1.80-1.90	m	2H	CH ₂
~1.64	s	3H	=C-CH ₃
~1.50-1.60	m	1H	CH
~1.42	s	6H	C(CH ₃) ₂
~1.20-1.30	m	2H	CH ₂

Data are estimated from typical values for similar structures and may vary slightly based on experimental conditions.

Chemical Shift (δ) ppm	Assignment
170.32	C=O
133.84	=C(CH ₃)
120.41	=CH
84.77	O-C(CH ₃) ₂
42.67	CH
30.96	CH ₂
26.44	CH ₂
23.94	CH ₂
23.36	=C-CH ₃
23.31	C(CH ₃) ₂
23.15	C(CH ₃) ₂
22.41	O=C-CH ₃

Source: PubChem CID 111037[1]

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation.

Wavenumber (cm ⁻¹)	Functional Group	Vibrational Mode
~2968	C-H (alkane)	Stretching
~2925	C-H (alkane)	Stretching
~1735	C=O (ester)	Stretching
~1450	C-H (alkane)	Bending
~1367	C-H (alkane)	Bending
~1245	C-O (ester)	Stretching
~1020	C-O (ester)	Stretching

Data are interpreted from typical ester and terpene spectra.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound.

m/z	Relative Intensity (%)	Putative Fragment
136	69.98	[M - C ₂ H ₄ O ₂] ⁺ (Loss of acetic acid)
121	99.99	[C ₉ H ₁₃] ⁺
93	70.98	[C ₇ H ₉] ⁺
43	82.49	[CH ₃ CO] ⁺ (Acylium ion)
59	18.52	[C ₃ H ₇ O] ⁺

Source: PubChem CID 111037, NIST[1][2]

Experimental Protocols

The following are generalized protocols for the acquisition of spectroscopic data for a liquid sample like α -terpinyl acetate.

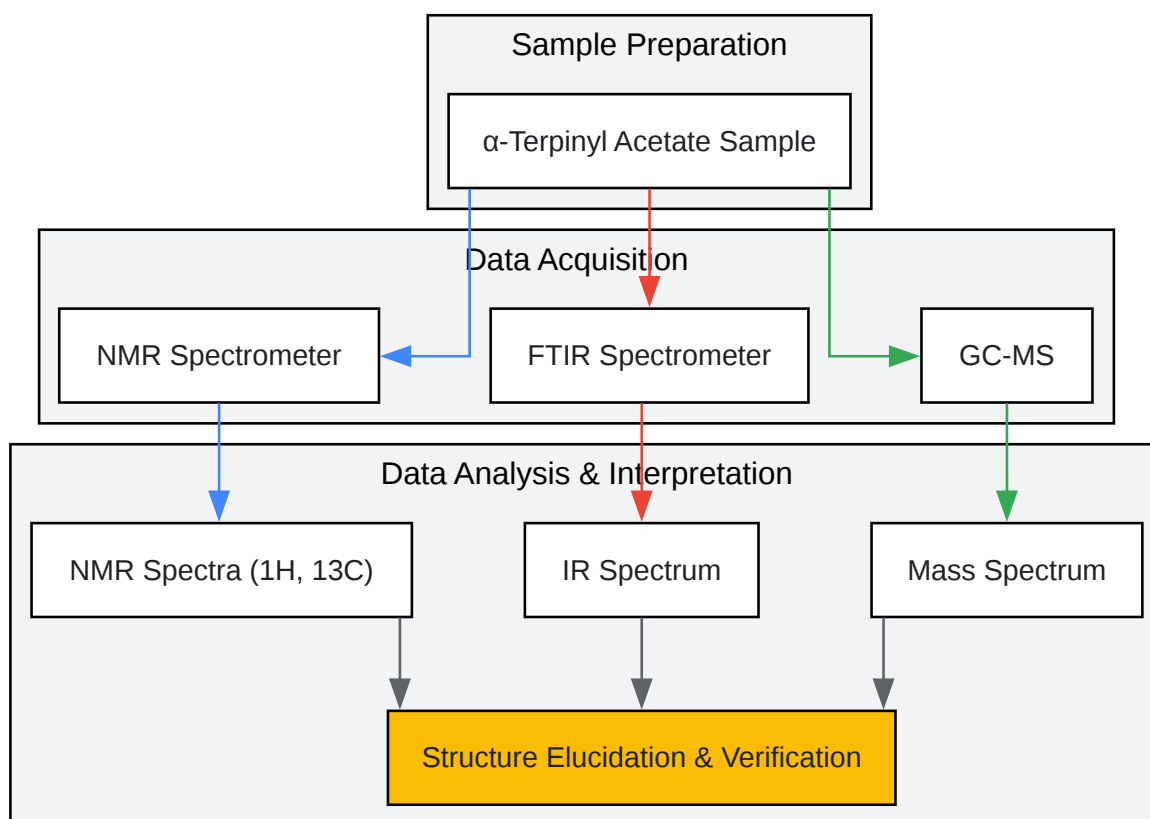
Nuclear Magnetic Resonance (NMR) Spectroscopy: A sample of α -terpinyl acetate is dissolved in a deuterated solvent, typically chloroform-d (CDCl_3), and transferred to an NMR tube. The spectrum is acquired on an NMR spectrometer, for instance, a 400 MHz instrument for ^1H NMR. The data is then processed, which includes Fourier transformation, phase correction, and baseline correction, to obtain the final spectrum.

Infrared (IR) Spectroscopy: For a neat liquid sample, a drop of α -terpinyl acetate is placed between two potassium bromide (KBr) or sodium chloride (NaCl) plates to form a thin film. The spectrum is recorded using a Fourier-transform infrared (FTIR) spectrometer. Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used, where a drop of the sample is placed directly on the ATR crystal.

Gas Chromatography-Mass Spectrometry (GC-MS): A dilute solution of α -terpinyl acetate in a volatile solvent is injected into a gas chromatograph. The compound is separated from other components on a capillary column and then introduced into the mass spectrometer. Electron Ionization (EI) is a common method used, where the molecules are bombarded with electrons, causing ionization and fragmentation. The resulting ions are then separated by their mass-to-charge ratio.

Visualization of Spectroscopic Analysis Workflow

The following diagram illustrates a typical workflow for the spectroscopic analysis of a chemical compound.



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Caption: Workflow for Spectroscopic Analysis of α -Terpinyl Acetate.

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References

- 1. [alpha-Terpinyl acetate | C₁₂H₂₀O₂ | CID 111037 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- 2. [alpha-Terpinyl acetate \[webbook.nist.gov\]](#)
- 3. To cite this document: BenchChem. [An In-depth Technical Guide to the Spectroscopic Data of α -Terpinyl Acetate]. BenchChem, [2026]. [Online PDF]. Available at:

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